

Technical Support Center: Tuberculin Skin Test (TST) and Live Virus Vaccination

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Compound of Interest

Compound Name: *Tuberculin*

Cat. No.: *B1248229*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals regarding the influence of recent live virus vaccination on Tuberculin Skin Test (TST) outcomes.

Frequently Asked Questions (FAQs)

Q1: Can a recent live virus vaccination affect the outcome of a Tuberculin Skin Test (TST)?

Yes, vaccination with live viruses has the potential to interfere with the results of a TST.^{[1][2]} This interference may lead to a false-negative reaction, where an individual who is infected with *Mycobacterium tuberculosis* does not show a significant reaction to the TST.^{[1][2][3]} The theoretical basis for this is a temporary suppression of the immune system, specifically cell-mediated immunity, following vaccination with a live virus.^{[2][4]}

Q2: Which vaccines are considered live virus vaccines that might interfere with a TST?

Live virus vaccines that may affect TST results include those for:

- Measles, Mumps, and Rubella (MMR)^{[1][4][5]}
- Varicella (chickenpox)^{[1][5][6]}
- Yellow Fever^[1]
- Oral Polio vaccine^[1]

Inactivated vaccines, such as those for tetanus, hepatitis A, and hepatitis B, do not interfere with TST results.[5] COVID-19 vaccines are also not expected to affect TST outcomes.[1][7][8]

Q3: What is the recommended waiting period between a live virus vaccination and a TST?

To avoid the potential for a false-negative result, the Centers for Disease Control and Prevention (CDC) recommends the following timing:

- Option 1 (Preferred): Administer the TST on the same day as the live virus vaccine.[1][5][9][10]
- Option 2: If the live virus vaccine has already been administered, delay the TST for at least 4 to 6 weeks.[4][9][11]

If a TST is performed soon after a live virus vaccination and the result is negative, and there is a continued concern for TB infection, it is recommended to repeat the TST at least 4 weeks after the vaccination.[9]

Q4: Is there any recent research that challenges the need for a waiting period?

Some recent studies have questioned the necessity of the 4-week waiting period. A retrospective analysis of a large number of children found that the concern about false-negative TST and Interferon-Gamma Release Assay (IGRA) results following live-virus vaccination may not be supported by evidence.[12][13][14] In fact, this study observed a modest increase in positive results among children tested within the 1-28 day "critical interval" after vaccination.[12][14] However, the standard clinical recommendation remains to observe the waiting period to minimize any potential for interference.[9]

Troubleshooting Guide

Problem: A subject in our study received a live virus vaccine 2 weeks ago, and their TST result is negative. We have a high suspicion of TB exposure.

- Cause: The negative result may be a false negative due to the recent live virus vaccination temporarily suppressing the subject's cell-mediated immunity.[2][4]

- Solution: Repeat the Tuberculin Skin Test at least 4 weeks after the date of the live virus vaccination.^[9] Alternatively, consider using an Interferon-Gamma Release Assay (IGRA) blood test, as it may be less affected by recent vaccination, although the same timing guidelines are generally recommended.^[9]

Problem: We need to administer both a live virus vaccine and a TST to a study participant on different days.

- Cause: Incorrect sequencing of the TST and vaccine can lead to inaccurate TST results.
- Solution: There are two valid approaches to this scenario:
 - Administer the TST and the live virus vaccine on the same day.^{[1][5][9][10]} This is the preferred method.
 - If the TST is administered first, the live virus vaccine can be given at any time after the TST has been read (typically 48-72 hours later).^[10]
 - If the live virus vaccine is administered first, you must wait at least 4 weeks before performing the TST.^{[9][11]}

Data Presentation

Table 1: Recommended Intervals Between Live Virus Vaccination and Tuberculin Skin Testing

Live Virus Vaccine	TST Administered Simultaneously	Waiting Period if Vaccine is Given First
Measles, Mumps, Rubella (MMR)	Yes (Preferred)[10]	4-6 weeks[4][8]
Varicella (Chickenpox)	Yes (Preferred)[5]	4 weeks[5]
Yellow Fever	Yes (Preferred)[10]	4 weeks[10]
Oral Polio	Yes (Preferred)[10]	4 weeks[10]
Live Attenuated Influenza Vaccine (LAIV)	Yes (Preferred)[10]	4 weeks[10]
Smallpox (ACAM2000)	Yes (Preferred)[10]	6 weeks[10]
Smallpox/MPXV (Jynneos)	Yes (Preferred)[10]	4 weeks*[10]

*If a delay in TB testing would cause a significant burden, testing should not be delayed.[10]

Experimental Protocols

Protocol: Mantoux Tuberculin Skin Test (TST) Administration and Reading

This protocol outlines the standardized procedure for performing a Mantoux TST.

Materials:

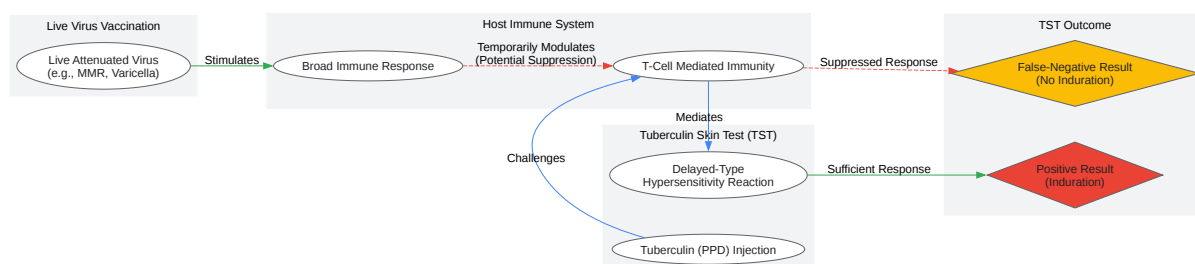
- Tuberculin Purified Protein Derivative (PPD) solution (5 Tuberculin Units per 0.1 mL)
- 1 mL tuberculin syringe with a 27-gauge, 1/2-inch needle
- Alcohol swabs
- Sharps container
- Millimeter ruler for reading

Procedure:

- Subject Preparation:
 - Explain the procedure to the subject.
 - Select a healthy area of skin on the inner surface of the forearm, approximately 2 to 4 inches below the elbow.[\[11\]](#) Avoid areas with heavy hair, veins, sores, or tattoos.[\[11\]](#)
 - Clean the selected area with an alcohol swab and allow it to air dry completely.
- Administration of Tuberculin:
 - Draw up 0.1 mL of the PPD tuberculin solution into the syringe.[\[3\]](#)
 - Hold the subject's forearm firmly.
 - With the needle bevel facing upward, insert the needle intradermally at a 5 to 15-degree angle.
 - Inject the 0.1 mL of PPD solution. A pale, raised wheal 6 to 10 mm in diameter should form at the injection site.[\[3\]](#) If a wheal does not form, the injection was likely given too deeply and should be repeated at another site at least 2 inches away.
 - Do not cover the injection site with a bandage.
- Reading the TST Reaction:
 - The test must be read by a trained healthcare professional between 48 and 72 hours after administration.[\[3\]](#) A test read after 72 hours is not valid and should be repeated.[\[1\]](#)
 - Identify the area of induration (firm swelling) by palpation.
 - Measure the diameter of the induration across the forearm in millimeters using a millimeter ruler. Do not measure erythema (redness).[\[3\]](#)
 - Record the measurement in millimeters. If there is no induration, record it as 0 mm.
- Interpretation:

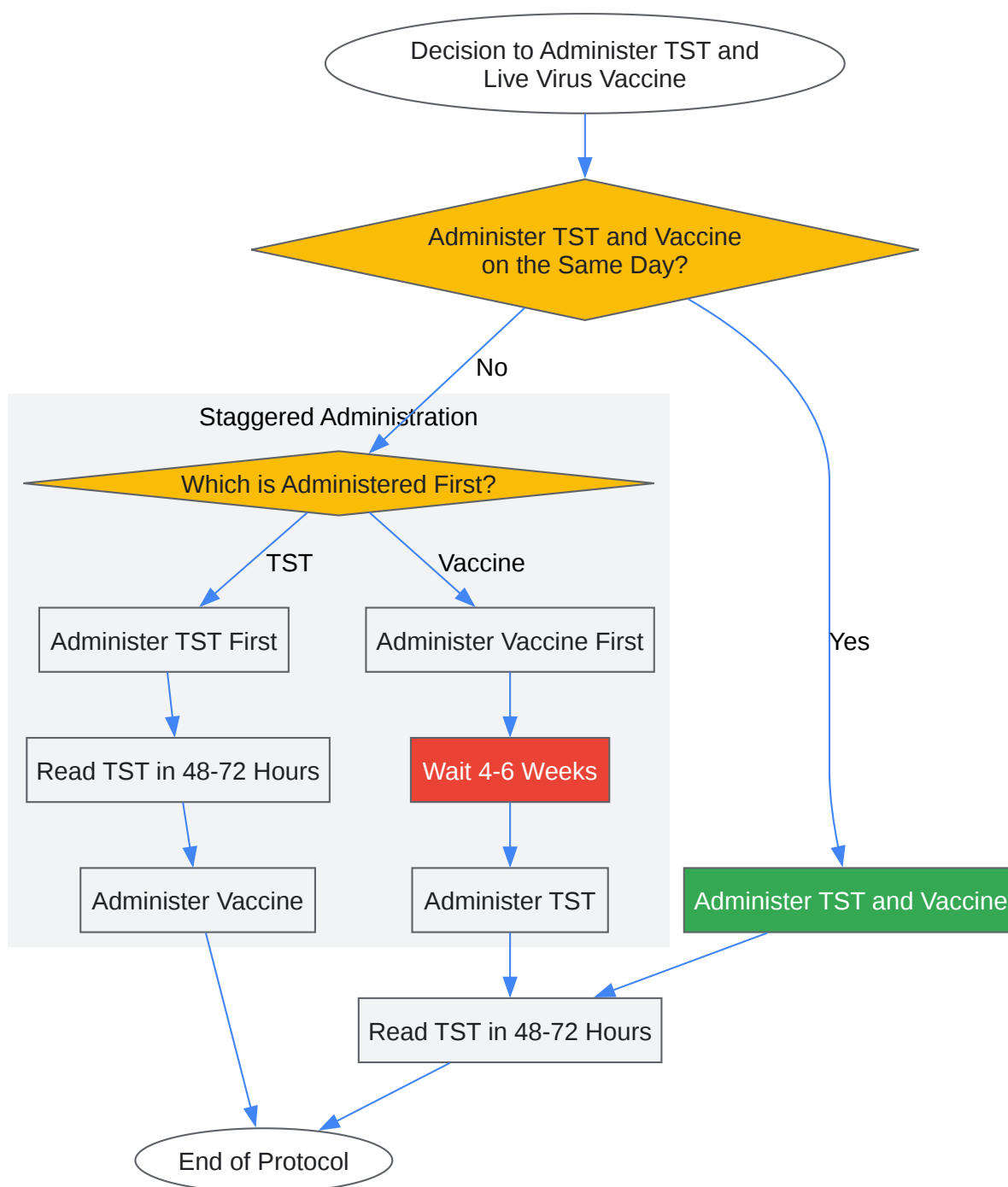
- The interpretation of the TST result depends on the size of the induration and the individual's risk factors for TB infection. Consult the latest CDC guidelines for interpretation criteria.

Visualizations



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Caption: Signaling pathway of potential live virus vaccine interference with TST.



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